

# DP-1 Hydrochloride: A Technical Overview for the Research Community

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## Compound of Interest

Compound Name: DP-1 hydrochloride

Cat. No.: B14749167

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## Introduction

**DP-1 hydrochloride** is identified primarily as a degradation product and metabolite of Ganetespib, a potent inhibitor of heat shock protein 90 (HSP90) that has been investigated for its anti-tumor properties.[1][2] Available commercially as a research chemical, **DP-1 hydrochloride**'s direct biological activities and potential therapeutic applications remain largely unexplored in publicly accessible scientific literature. This document summarizes the available technical data for **DP-1 hydrochloride** to support researchers in the fields of pharmacology, drug metabolism, and oncology who may be studying Ganetespib or related compounds.

## Chemical and Physical Properties

A summary of the known chemical and physical properties of **DP-1 hydrochloride** is presented in Table 1. This information is crucial for handling, storage, and experimental design.

Property	Value	Source
IUPAC Name	4-(5-hydroxy-4-(1-(2-(piperidin-4-yl)ethyl)-1H-indol-5-yl)-4H-1,2,4-triazol-3-yl)-6-isopropylbenzene-1,3-diol hydrochloride	[3]
Synonyms	DP-1 hydrochloride	[1]
Molecular Formula	C <sub>26</sub> H <sub>32</sub> ClN <sub>5</sub> O <sub>3</sub>	
Molecular Weight	498.02 g/mol	[1]
Physical Form	Solid	[3]
Purity	≥99.70% (commercially available)	[3]
Storage Temperature	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[1]
Solubility	DMSO: 45 mg/mL (90.36 mM) (Sonication recommended)	[1]
CAS Number	1472616-35-5	

## Mechanism of Action and Biological Activity

**DP-1 hydrochloride** is characterized as a fragment and degradation product of the HSP90 inhibitor, Ganetespib.[1][2] HSP90 is a molecular chaperone crucial for the stability and function of numerous client proteins, many of which are implicated in cancer cell proliferation, survival, and metastasis. While the mechanism of Ganetespib is well-documented to involve the inhibition of HSP90's ATPase activity, the intrinsic biological activity of **DP-1 hydrochloride** itself has not been detailed in the available literature. It is plausible that any observed in vivo effects could be attributed to its parent compound, Ganetespib.

## Research Applications

Currently, there is a notable absence of published studies detailing the specific basic research applications of **DP-1 hydrochloride** as a primary investigational agent. Its main relevance in a

research context appears to be as a reference standard in pharmacokinetic and metabolic studies of Ganetespib, where it can be found in plasma, tumor, and heart tissue.<sup>[2]</sup>

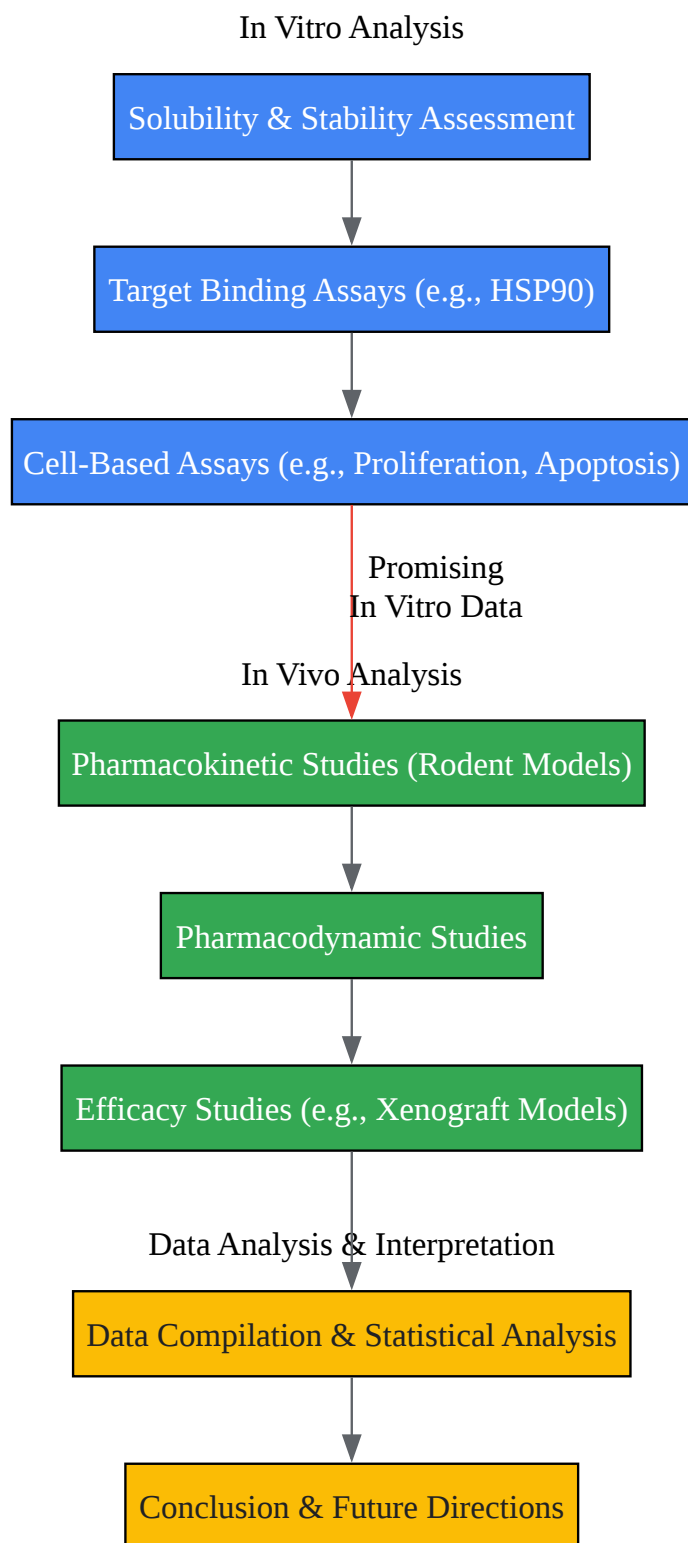
## Experimental Protocols

Due to the limited research on **DP-1 hydrochloride** as a standalone compound, detailed experimental protocols for its use are not available in the public domain. Researchers interested in studying this molecule would need to develop their own protocols based on its physical and chemical properties and the specific research question. For instance, in vitro studies would likely involve dissolving the compound in DMSO as per its known solubility.<sup>[1]</sup>

## Signaling Pathways and Experimental Workflows

The current body of scientific literature does not provide information on signaling pathways directly modulated by **DP-1 hydrochloride**. As a metabolite of Ganetespib, its formation is part of the metabolic pathway of the parent drug. However, its own downstream effects are not characterized. Consequently, diagrams for signaling pathways or experimental workflows specifically involving **DP-1 hydrochloride** cannot be generated at this time.

For reference, the workflow for studying a compound like **DP-1 hydrochloride** would logically follow a standard pharmacological screening process.



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Caption: A generalized workflow for preclinical evaluation of a research compound.

## Conclusion

**DP-1 hydrochloride** is a metabolite of the HSP90 inhibitor Ganetespib. While its chemical and physical properties are defined, there is a significant gap in the scientific literature regarding its specific biological activity, mechanism of action, and potential research applications beyond its role in the metabolism of its parent compound. Further investigation is required to elucidate any intrinsic pharmacological effects of **DP-1 hydrochloride** and to determine its potential as a standalone research tool or therapeutic agent. Researchers are encouraged to report any findings to contribute to the collective understanding of this molecule.

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## References

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